

# stabilization of 2-(Vinylloxy)ethanol with KOH

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## Compound Focus: 2-(Vinylloxy)ethanol

CAS No.: 764-48-7

Cat. No.: S563808

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## The Core Stabilization Concept

The following diagram illustrates the central mechanism of stabilizing **2-(Vinylloxy)ethanol** with potassium hydroxide (KOH).



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Diagram: KOH Stabilization Mechanism for 2-(Vinylloxy)ethanol

## Chemical Profile & Handling

Here are the key identifiers, properties, and safe handling information for **2-(Vinylloxy)ethanol**.

### Basic Identifiers & Properties [1]

Property	Value
CAS No.	764-48-7

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>
Molecular Weight	88.11 g/mol
Boiling Point	143 °C
Density	0.982 g/mL at 25 °C
Flash Point	120 °F (approx. 49 °C)
Physical Form	Clear, colorless liquid

### Safety & Storage Information [1] [2]

Aspect	Guidelines
Storage Temp.	Store sealed in a freezer, under -20°C [1].
Shelf Life	12 months under proper storage conditions [2].
Hazard Statements	H226 (Flammable liquid and vapor) [1].
Recommended Packaging	Sealed bottles, often in 25mL to 500mL sizes [1].

## Frequently Asked Questions (FAQs)

- Q1: Why is KOH added to 2-(Vinylloxy)ethanol?** The vinyl ether group in **2-(Vinylloxy)ethanol** is highly susceptible to acid-catalyzed polymerization, which can lead to the formation of solid polymers and degradation of the compound during storage. KOH, a strong base, is added to neutralize any trace acids that may be present, thereby stabilizing the compound and preventing this undesirable reaction [1] [2].
- Q2: What is the typical purity of commercially available, stabilized 2-(Vinylloxy)ethanol?** Suppliers like TCI Chemical offer "Ethylene Glycol Monovinyl Ether (stabilized with KOH)" with a

purity of >98.0% as determined by gas chromatography (GC) [1].

- **Q3: What happens if the stabilized product is not stored properly?** If the product is not kept sealed and at the recommended low temperatures, two main issues are likely to occur: 1) The KOH stabilizer can be depleted by absorbing atmospheric carbon dioxide (CO<sub>2</sub>), forming potassium carbonate. 2) Once the stabilizer is consumed, the compound becomes vulnerable to polymerization, leading to a loss of reactivity and an increase in viscosity or formation of solid precipitates [1].

## Experimental Troubleshooting Guide

Observation	Possible Cause	Recommended Action
Cloudiness or precipitate	Onset of polymerization due to stabilizer depletion.	Check storage conditions; test for acidity; the batch may need to be discarded.
Lower-than-expected yield in polymer synthesis	Degraded monomer; incorrect monomer-to-initiator ratio.	Use a fresh, stabilized batch from a commercial supplier [1] and confirm reaction stoichiometry.
Failure to copolymerize	Monomer reactivity mismatch.	Note that 2-Vinyloxyethanol does not copolymerize with styrene using benzoyl peroxide [3]; choose comonomers like methacrylic acid or methyl methacrylate instead [3].

## Key Takeaways

- **Stabilization is Crucial:** Always use **2-(Vinyloxy)ethanol** that has been stabilized with KOH for reproducible experimental results [1].
- **Respect Storage Conditions:** Adhere strictly to the storage guidelines of **-20°C or below** to maintain the product's integrity over its 12-month shelf life [1] [2].
- **Verify Before Use:** If you encounter issues, inspect the liquid for clarity and test its performance in a small-scale reaction before proceeding to larger experiments.

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## References

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